

4-Vinylphenol: A Technical Guide to Solubility in Common Laboratory Solvents

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Compound of Interest

Compound Name: 4-Vinylphenol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-vinylphenol** in a range of common laboratory solvents. The information contained herein is intended to support research, development, and formulation activities by providing essential data on the physicochemical properties of this versatile compound.

Core Topic: Solubility of 4-Vinylphenol

4-Vinylphenol, also known as p-hydroxystyrene, is a phenolic compound of significant interest in various fields, including polymer chemistry, flavor and fragrance science, and as a building block in the synthesis of bioactive molecules. Its solubility is a critical parameter influencing its application, reactivity, and bioavailability. This guide summarizes the available quantitative and qualitative solubility data, provides a detailed experimental protocol for solubility determination, and illustrates a relevant biosynthetic pathway.

Data Presentation: Quantitative Solubility of 4-Vinylphenol

The following table summarizes the available quantitative solubility data for **4-vinylphenol** in common laboratory solvents. It is important to note that some of these values are calculated or estimated and should be considered as a guide. Experimental verification is recommended for precise applications.

Solvent	Chemical Class	Solubility	Temperature (°C)	Data Type
Water	Protic, Polar	8.4 g/L[1]	Not Specified	Calculated
Water	Protic, Polar	3.302 g/L[2]	25	Estimated
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	145 mg/mL[3]	Not Specified	Experimental
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	100 mg/mL[4]	Not Specified	Experimental

Qualitative Solubility Observations:

- Ethanol: Moderately soluble.[5]
- Acetone: Soluble.[6][7]
- Benzene: Soluble.[6][7]
- Chloroform: Sparingly soluble.[6][7][8][9][10]
- Ethers: Soluble.
- Esters: Soluble.
- Fat: Slightly soluble.[5]

Experimental Protocols: Determination of 4-Vinylphenol Solubility

The most widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method.[11][12][13][14] The following is a generalized protocol that can be adapted for determining the solubility of **4-vinylphenol** in various solvents.

Objective: To determine the equilibrium solubility of **4-vinylphenol** in a specific solvent at a controlled temperature.

Materials:

- **4-Vinylphenol** (solid)
- Solvent of interest (e.g., water, ethanol, ethyl acetate)
- Analytical balance
- Volumetric flasks
- Screw-cap vials or flasks
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or other compatible material)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Standard laboratory glassware

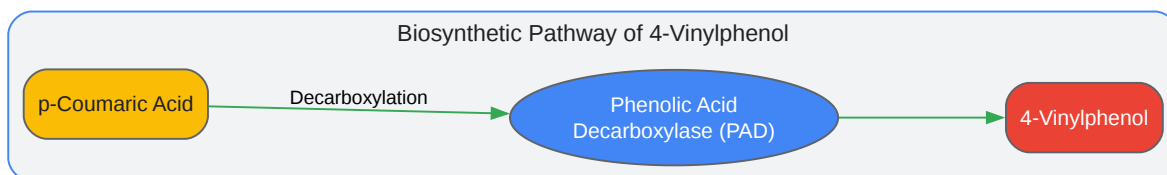
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-vinylphenol** to a series of vials containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).

- Agitate the mixtures for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. The time required may vary depending on the solvent and should be determined empirically.
- Phase Separation:
 - After the equilibration period, remove the vials from the shaker and allow the undissolved solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a moderate speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining microscopic particles.
 - Dilute the filtered solution with the solvent as necessary to bring the concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the concentration of **4-vinylphenol** in the diluted filtrate using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of **4-vinylphenol** of known concentrations to accurately determine the concentration of the sample.
- Calculation:
 - Calculate the solubility of **4-vinylphenol** in the solvent at the specified temperature, taking into account any dilution factors. The result is typically expressed in g/L, mg/mL, or mol/L.

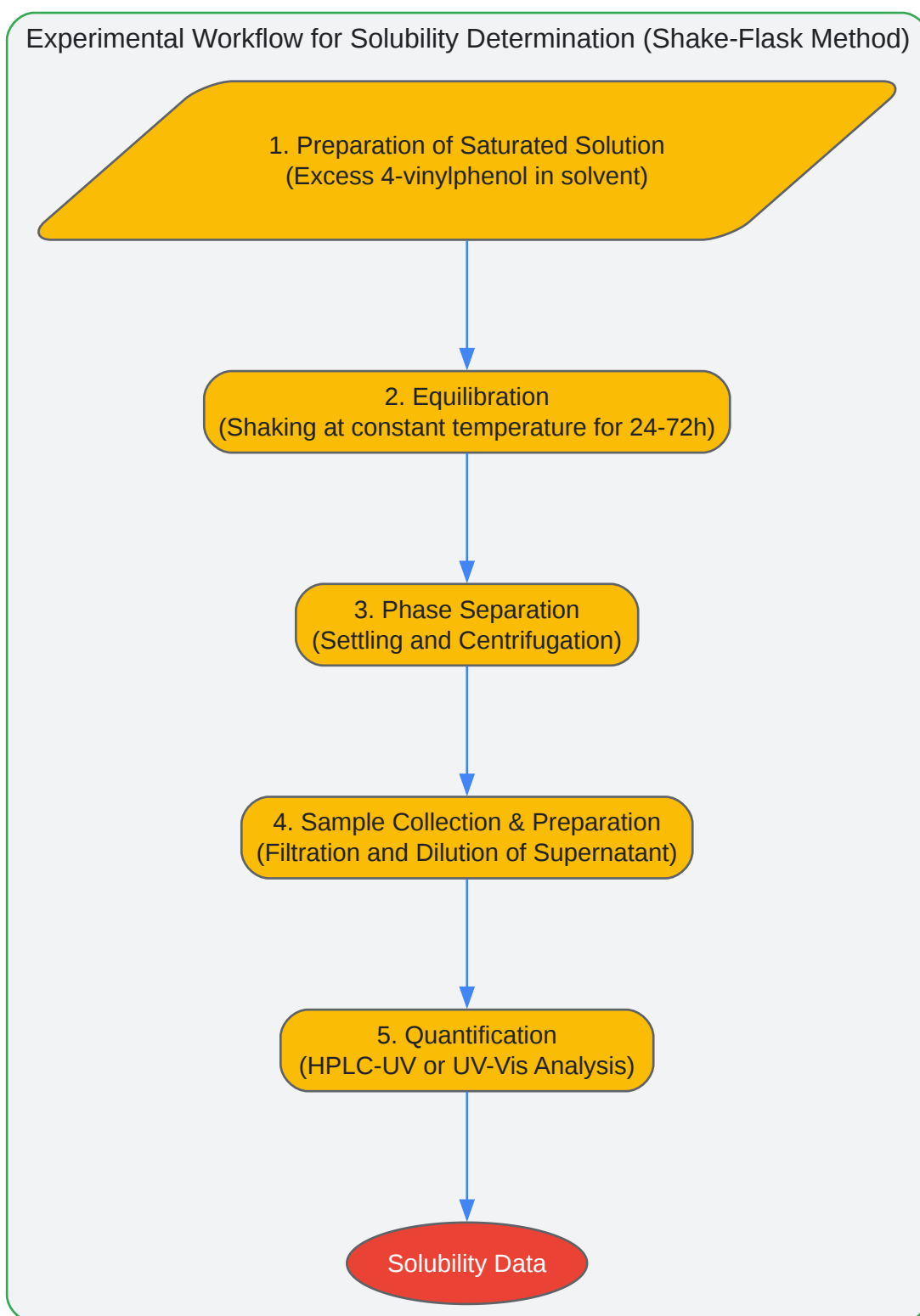
Mandatory Visualization

The following diagrams illustrate a key biosynthetic pathway for **4-vinylphenol** and a generalized workflow for its solubility determination.



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Caption: Biosynthesis of **4-vinylphenol** from p-coumaric acid.



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Caption: Generalized workflow for the shake-flask solubility method.

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